

3-Cyanophenol storage and handling best practices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Cyanophenol

Cat. No.: B046033

[Get Quote](#)

Technical Support Center: 3-Cyanophenol

This technical support center provides best practices for the storage and handling of **3-Cyanophenol**, along with troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals.

Storage and Handling Data

Proper storage and handling are crucial for maintaining the integrity and safety of **3-Cyanophenol**.

Table 1: Physical and Chemical Properties of **3-Cyanophenol**

Property	Value	Citations
Synonyms	3-Hydroxybenzonitrile, m-Hydroxybenzonitrile	[1][2]
CAS Number	873-62-1	
Molecular Formula	C ₇ H ₅ NO	[1][2]
Molecular Weight	119.12 g/mol	[2]
Appearance	Almost white to light brown crystalline powder	[1][3][4]
Melting Point	78-81 °C (lit.)	[3]
Solubility	Slightly soluble in water	[3][4]
pKa	8.61 (at 25°C)	[3][4]

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommendation	Citations
Storage Temperature	Room Temperature	[3][5]
Atmosphere	Store under an inert atmosphere.	[3][5]
Storage Location	Keep containers tightly closed in a dry, cool, and well-ventilated place. Store locked up.	[1]
Conditions to Avoid	Excess heat, dust formation, and incompatible products.	[1]
Incompatible Materials	Strong oxidizing agents.	[1][6]
Hazardous Decomposition	Under combustion, may produce carbon monoxide (CO), carbon dioxide (CO ₂), and nitrogen oxides (NO _x). Hydrogen cyanide (HCN) may also be emitted.	[1][6][7]

Frequently Asked Questions (FAQs)

Storage

Q1: What are the ideal storage conditions for **3-Cyanophenol**? A1: **3-Cyanophenol** should be stored at room temperature in a dry, cool, and well-ventilated area under an inert atmosphere. [3][5] The container should be kept tightly closed to prevent moisture absorption and contamination.[1] It is also recommended to store it in a locked-up location.[1]

Q2: Does **3-Cyanophenol** have a defined shelf life? A2: While specific shelf-life data is not always available, the stability of the compound depends on proper storage.[8] If a retest or expiration date is not provided on the Certificate of Analysis, the product's performance should be routinely monitored.[8] Degradation can be accelerated by exposure to heat, light, or incompatible materials.[1][9]

Q3: What are the visual signs of **3-Cyanophenol** degradation? A3: Signs of degradation may include a significant change in color from its typical almost white to light brown appearance, clumping of the powder (indicating moisture uptake), or a noticeable change in odor.

Handling & Safety

Q4: What personal protective equipment (PPE) is required when handling **3-Cyanophenol**?

A4: When handling **3-Cyanophenol**, it is essential to use appropriate PPE. This includes chemical safety goggles or a face shield, protective gloves, and a lab coat or protective clothing.^[1] Work should be conducted in a chemical fume hood to avoid inhalation of dust.^[1] If there is a risk of exceeding exposure limits, a NIOSH/MSHA approved respirator is necessary.^[1]

Q5: What are the primary hazards associated with **3-Cyanophenol** exposure? A5: **3-Cyanophenol** is harmful if swallowed, in contact with skin, or inhaled.^[1] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]}

Q6: What should I do in case of accidental exposure? A6:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes and remove contaminated clothing.^[1] Seek medical attention if irritation occurs.^[1]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, removing contact lenses if present and easy to do.^[1] Continue rinsing for at least 15 minutes and get immediate medical attention.^[1]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.^[1] Call a poison center or doctor if you feel unwell.^[1]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.^[1] Call a physician or poison control center immediately.^[1]

Disposal

Q7: How should I dispose of **3-Cyanophenol** waste? A7: **3-Cyanophenol** and its containers must be disposed of as hazardous waste.^[1] Disposal should be carried out at an approved

waste disposal plant.^[1] Always consult and comply with local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.^{[1][10]} Do not empty into drains.^[1]

Troubleshooting Guide

Q1: My experiment involving **3-Cyanophenol** is yielding unexpected results or low purity. What could be the cause? A1: Several factors could be at play:

- **Compound Degradation:** Verify the appearance of your **3-Cyanophenol**. If it has discolored or clumped, it may have degraded due to improper storage. Consider using a fresh batch.
- **Contamination:** Ensure all glassware is clean and dry. Contamination from previous reactions or cleaning agents can interfere with your experiment.
- **Incompatible Reagents:** **3-Cyanophenol** is incompatible with strong oxidizing agents.^{[1][6]} Review your reaction scheme to ensure no incompatible materials are being used.

Q2: I observed a color change in my reaction mixture that was not expected. What should I do?

A2: An unexpected color change can indicate a side reaction or decomposition.

- **Stop the Reaction:** If safe to do so, stop heating or adding reagents.
- **Analyze the Mixture:** If possible, take a small, quenched sample for analysis (e.g., TLC, LC-MS) to identify potential byproducts.
- **Review Conditions:** Re-evaluate your experimental parameters, including temperature, solvent, and the purity of all reagents. The decomposition of **3-Cyanophenol** can be triggered by excess heat.^[1]

Q3: I have spilled a small amount of **3-Cyanophenol** powder in the lab. What is the correct cleanup procedure? A3: For a minor spill of solid **3-Cyanophenol**:

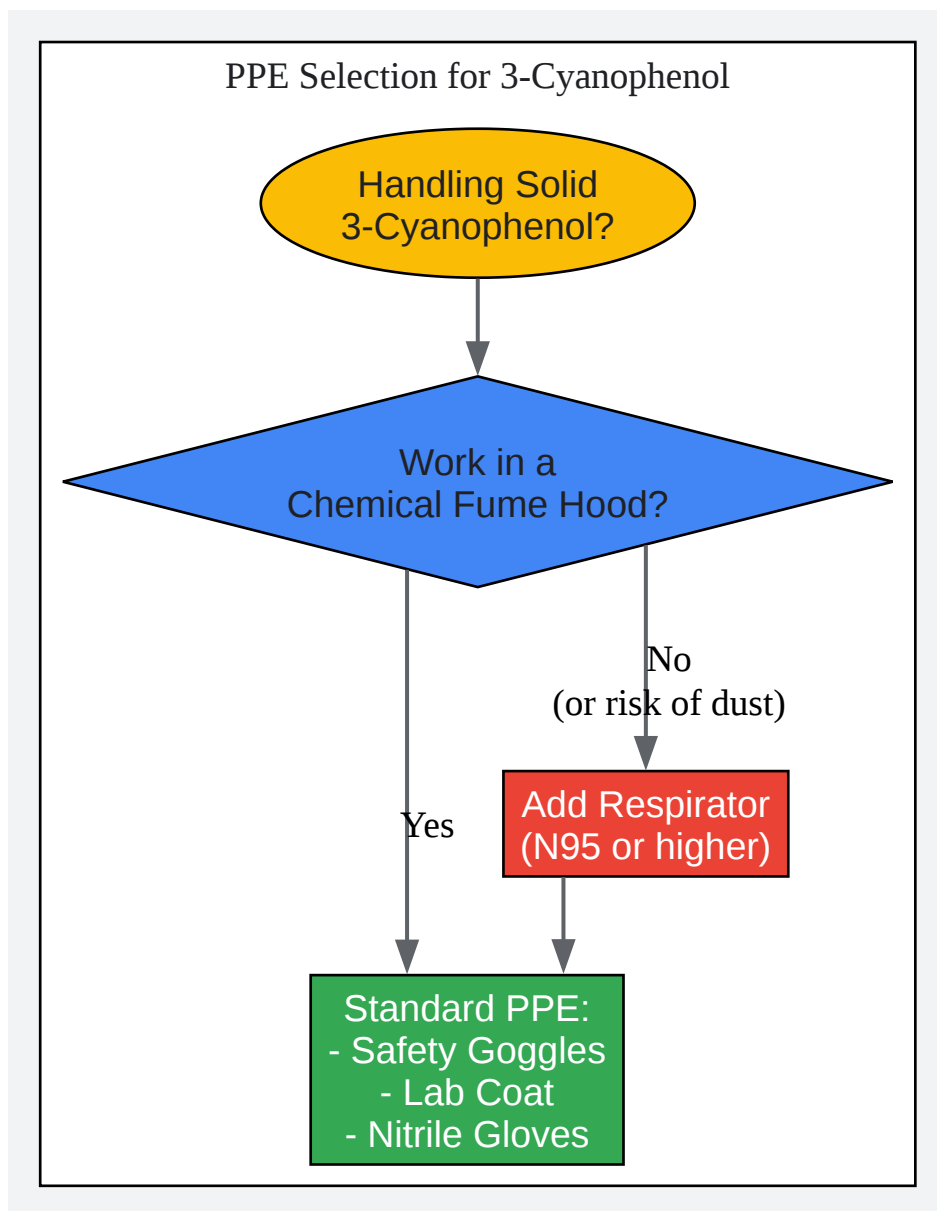
- **Ensure Safety:** Make sure you are wearing the appropriate PPE, including gloves, safety goggles, and a lab coat.^[10]
- **Contain the Spill:** Prevent the powder from becoming airborne.^[11]

- Clean Up: Carefully sweep or scoop the solid material into a suitable, labeled container for hazardous waste disposal.^[1]^[12] Avoid creating dust.^[1]
- Decontaminate: Wipe the spill area with a damp cloth or paper towel. Dispose of the cleaning materials as hazardous waste.^[12]
- Report: Inform your lab supervisor and report the spill according to your institution's protocols.^[13]

Visual Guides and Workflows

Personal Protective Equipment (PPE) Selection Logic

The following diagram illustrates the decision-making process for selecting the appropriate PPE when working with **3-Cyanophenol**.

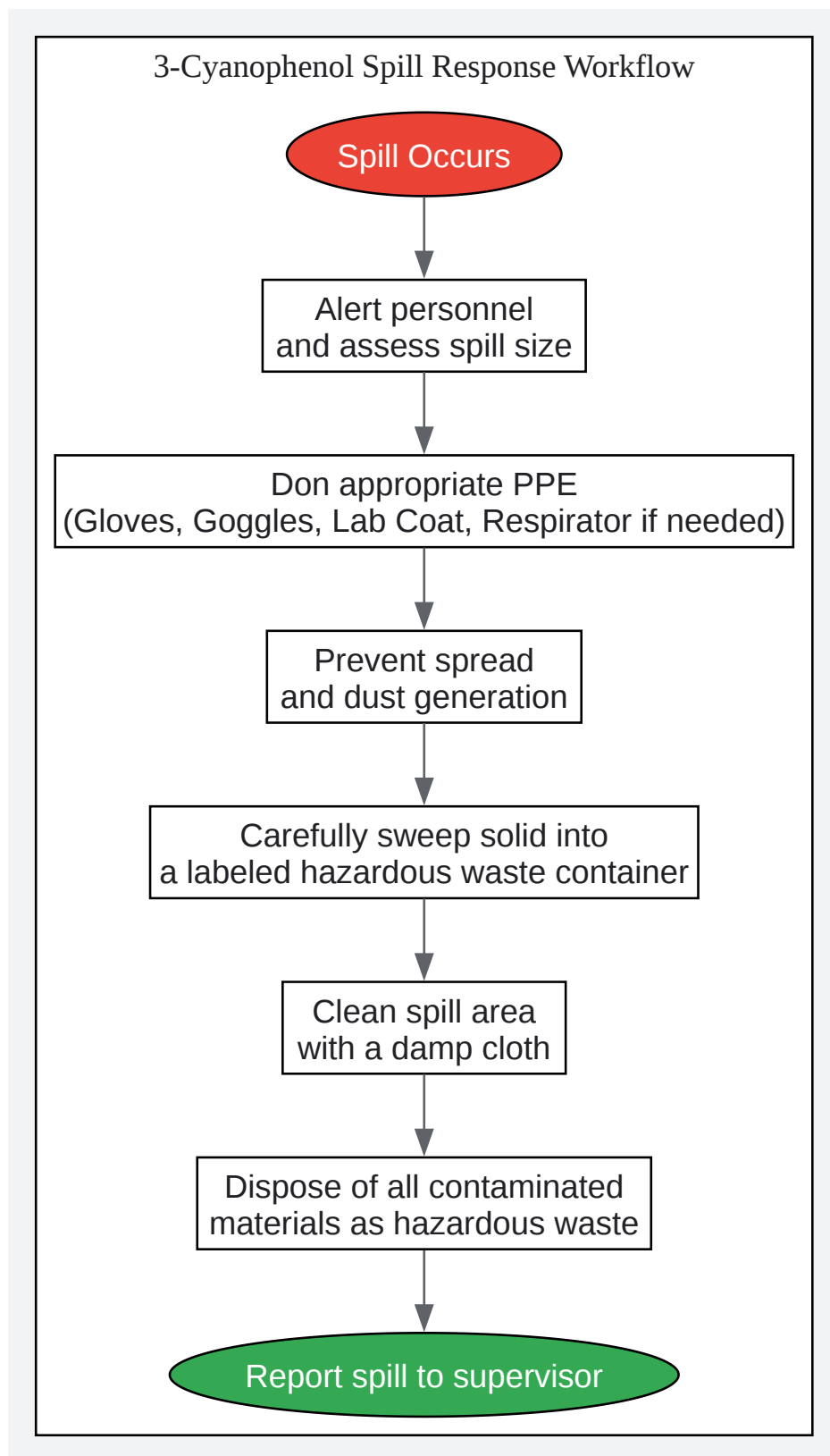


[Click to download full resolution via product page](#)

Diagram 1: Logic for selecting appropriate PPE.

Workflow for Handling a 3-Cyanophenol Spill

This workflow outlines the step-by-step procedure for safely managing a spill of **3-Cyanophenol**.



[Click to download full resolution via product page](#)

Diagram 2: Step-by-step spill response procedure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 3-Cyanophenol | C₇H₅NO | CID 13394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Cyanophenol | 873-62-1 [chemicalbook.com]
- 4. chemwhat.com [chemwhat.com]
- 5. 3-Cyanophenol CAS#: 873-62-1 [m.chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. 4-シアノフェノール 95% | Sigma-Aldrich [sigmaaldrich.com]
- 9. Determining shelf life by comparing degradations at elevated temperatures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. jk-sci.com [jk-sci.com]
- 11. qmul.ac.uk [qmul.ac.uk]
- 12. ehs.utk.edu [ehs.utk.edu]
- 13. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- To cite this document: BenchChem. [3-Cyanophenol storage and handling best practices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046033#3-cyanophenol-storage-and-handling-best-practices]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com